

An In-depth Technical Guide to the Physical Properties of Ethyl Undecanoate

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Compound of Interest

Compound Name: Ethyl undecanoate

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Introduction

Ethyl undecanoate (also known as ethyl hendecanoate) is the fatty acid ester resulting from the formal condensation of the carboxy group of undecanoic acid with ethanol. It is a versatile compound with applications in the flavor and fragrance industry, as well as potential uses in pharmaceutical formulations as a solvent or in lipid-based drug delivery systems.^{[1][2]} A thorough understanding of its physical properties is crucial for its effective application in research, development, and quality control. This guide provides a comprehensive overview of the key physical characteristics of **ethyl undecanoate**, supported by detailed experimental methodologies.

Core Physical Properties

The physical properties of **ethyl undecanoate** are summarized in the tables below, providing a consolidated reference for key data points.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₆ O ₂	[1]
Molecular Weight	214.35 g/mol	[1]
Appearance	Clear, colorless liquid	[3]
Odor	Fruity, waxy, with notes of cognac and coconut	

Table 2: Thermophysical Properties

Property	Value	Conditions	Source(s)
Boiling Point	248.00 °C	at 760 mmHg (Standard Pressure)	
	105.00 °C	at 4.00 mmHg	
Melting Point	-15 °C to -16 °C		
Density	0.859 g/mL	at 25 °C	
	0.8595 g/cm ³		
	0.86 g/mL		
	0.863 g/mL		
	0.864 to 0.866	at 20 °C	
	0.87		
Flash Point	> 110.00 °C	(Closed Cup)	

Table 3: Optical and Solubility Properties

Property	Value	Conditions	Source(s)
Refractive Index	1.428	at 20 °C (n ₂₀ /D)	
	1.42800 to 1.43000	at 20 °C	
	1.4290		
	1.438		
Solubility in Water	1.132 mg/L	at 25 °C (estimated)	
Insoluble/Slightly Soluble			
Solubility in Organic Solvents	Soluble	in ethanol, ether, chloroform, and oils	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid esters like **ethyl undecanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic constant at a given pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Preparation:** A small volume (e.g., 5-10 mL) of **ethyl undecanoate** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.

- **Temperature Measurement:** The thermometer bulb is positioned so that its top is level with the side arm of the distillation head, ensuring it measures the temperature of the vapor in equilibrium with the liquid.
- **Observation:** The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded, and if it deviates significantly from standard pressure (760 mmHg), a pressure correction is applied to the observed boiling point.

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a hydrometer.

Methodology: Pycnometer Method

- **Apparatus:** A pycnometer (a glass flask with a precise volume) and an analytical balance are required.
- **Calibration:** The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the mass is recorded. The exact volume of the pycnometer is calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **ethyl undecanoate** at the same temperature.
- **Weighing:** The mass of the pycnometer filled with the sample is determined.
- **Calculation:** The density of the **ethyl undecanoate** is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is often used for identification and purity assessment.

Methodology: Abbe Refractometer

- **Apparatus:** An Abbe refractometer is used, which measures the critical angle of refraction of a thin layer of the sample between two prisms.
- **Calibration:** The instrument is calibrated using a standard liquid with a known refractive index, typically distilled water ($n_D = 1.3330$ at 20°C).
- **Sample Application:** A few drops of **ethyl undecanoate** are placed on the surface of the measuring prism.
- **Measurement:** The prisms are closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus and at the center of the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of **ethyl undecanoate** is determined in both aqueous and organic solvents.

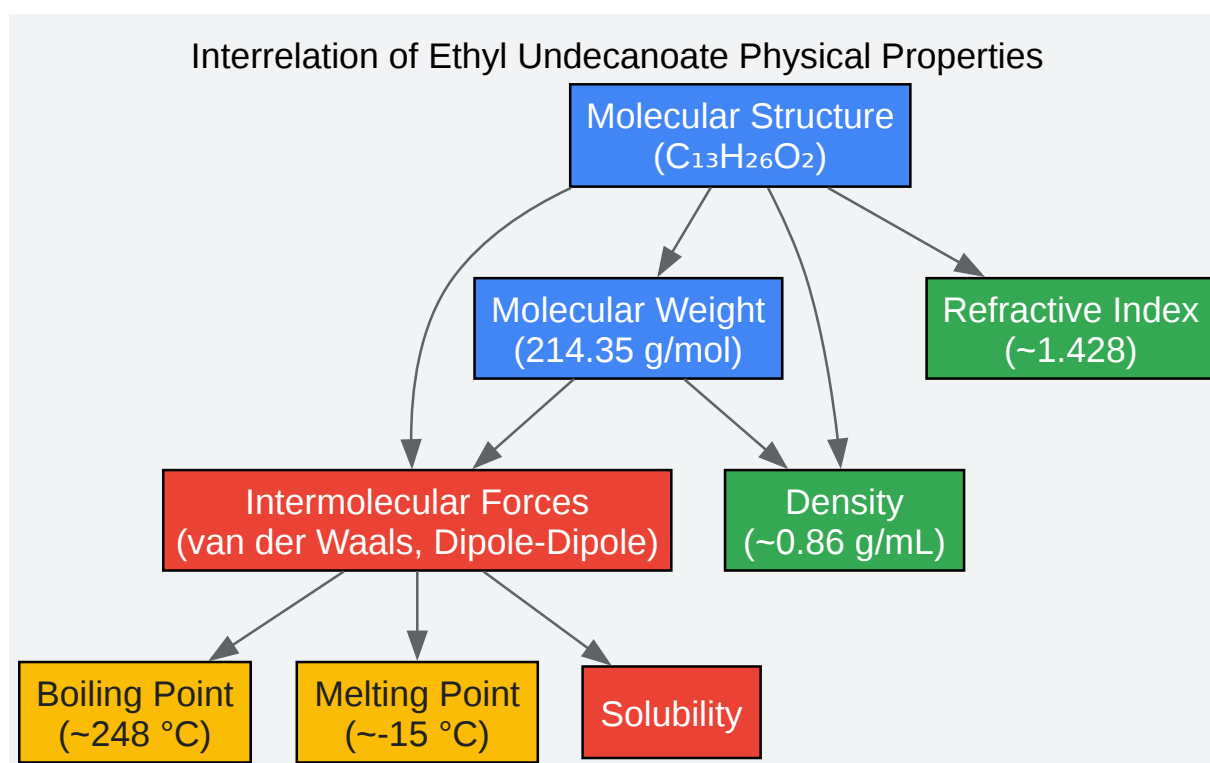
Methodology: Shake-Flask Method

- **Preparation:** A known excess amount of **ethyl undecanoate** is added to a known volume of the solvent (e.g., water or ethanol) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand undisturbed until the undissolved portion settles, or centrifugation is used to separate the phases.

- Analysis: A sample of the saturated solution (the supernatant) is carefully withdrawn.
- Quantification: The concentration of **ethyl undecanoate** in the sample is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC). The solubility is then expressed as mass per unit volume (e.g., mg/L or g/100 mL).

Interrelation of Physical Properties

The physical properties of **ethyl undecanoate** are interconnected and influence its behavior in various applications. The following diagram illustrates these relationships.



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Caption: Logical flow of how molecular characteristics influence the physical properties of **ethyl undecanoate**.

Conclusion

This technical guide provides a detailed overview of the core physical properties of **ethyl undecanoate**, essential for its application in research and development. The tabulated data offers a quick reference, while the detailed experimental protocols provide the necessary information for reproducing these measurements and ensuring data quality. The interrelation of these properties, stemming from the molecule's structure and intermolecular forces, dictates its behavior as a solvent, flavor or fragrance component, and potential pharmaceutical excipient.

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